

# Physical properties of 2-Hexyl-5-methylfuran (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hexyl-5-methylfuran

Cat. No.: B15492758

[Get Quote](#)

## Technical Guide: Physicochemical Properties of 2-Hexyl-5-methylfuran

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Hexyl-5-methylfuran** is a substituted furan derivative with potential applications in various fields, including flavor and fragrance chemistry, as well as a building block in the synthesis of more complex organic molecules. An understanding of its fundamental physical properties is crucial for its application in research and development, particularly in process design, purification, and formulation. This technical guide provides a summary of the available data on the boiling point and density of **2-Hexyl-5-methylfuran**, details standard experimental protocols for their determination, and presents a relevant synthetic pathway.

### Physical Properties of 2-Hexyl-5-methylfuran

Experimentally determined values for the boiling point and density of **2-Hexyl-5-methylfuran** are not readily available in the current scientific literature and chemical databases. However, estimations based on structurally similar compounds and computational predictions can provide valuable insights.

### Data Presentation

Physical Property	Value	Source/Method
Boiling Point	Estimated: ~191-192 °C	Based on the boiling point of the structurally similar compound 2-hexyl furan.
Density	Data not available	No reliable experimental or predicted data could be found in the searched literature and databases.

Note: The provided boiling point is an estimation and should be used with caution. For applications requiring high precision, experimental determination is strongly recommended.

## Experimental Protocols

For researchers who wish to determine the physical properties of **2-Hexyl-5-methylfuran** experimentally, the following standard protocols are recommended.

### Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a small quantity of a liquid.

Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of **2-Hexyl-5-methylfuran**

Procedure:

- A small amount of **2-Hexyl-5-methylfuran** is placed into the small test tube.

- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is immersed in a heating bath.
- The bath is heated slowly and steadily.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, accurately known volume.

Materials:

- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance
- Temperature-controlled water bath
- Sample of **2-Hexyl-5-methylfuran**
- Distilled water (for calibration)

Procedure:

- The empty, clean, and dry pycnometer is accurately weighed.

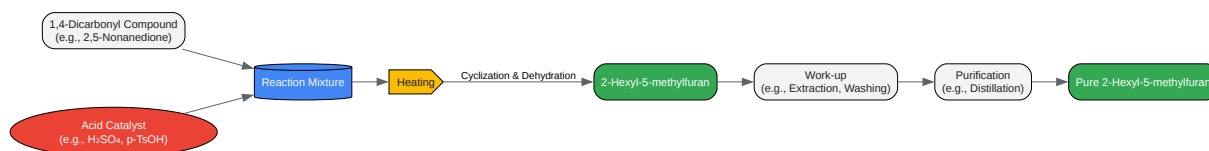
- The pycnometer is filled with distilled water and placed in a temperature-controlled water bath until it reaches thermal equilibrium.
- The volume of the pycnometer is precisely determined by weighing it with the distilled water of a known temperature and density.
- The pycnometer is then emptied, dried, and filled with **2-Hexyl-5-methylfuran**.
- The filled pycnometer is brought to the same temperature in the water bath as the water was.
- The pycnometer filled with the sample is weighed.
- The density of **2-Hexyl-5-methylfuran** is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Synthesis of 2-Alkyl-5-methylfurans: The Paal-Knorr Furan Synthesis

A common and effective method for the synthesis of substituted furans like **2-Hexyl-5-methylfuran** is the Paal-Knorr furan synthesis. This reaction involves the acid-catalyzed cyclization of a 1,4-dicarbonyl compound.

### Reaction Workflow

The following diagram illustrates the general workflow for the synthesis of a 2-alkyl-5-methylfuran via the Paal-Knorr synthesis.



[Click to download full resolution via product page](#)

Caption: General workflow for the Paal-Knorr synthesis of **2-Hexyl-5-methylfuran**.

This guide provides a foundational understanding of the physical properties of **2-Hexyl-5-methylfuran**. For precise and critical applications, it is imperative that these properties are determined through rigorous experimental validation.

- To cite this document: BenchChem. [Physical properties of 2-Hexyl-5-methylfuran (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15492758#physical-properties-of-2-hexyl-5-methylfuran-boiling-point-density\]](https://www.benchchem.com/product/b15492758#physical-properties-of-2-hexyl-5-methylfuran-boiling-point-density)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)